

The Natural Occurrence of 5-Carboxy-2-pentenoyl-CoA: A Technical Guide

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Compound of Interest		
Compound Name:	5-Carboxy-2-pentenoyl-CoA	
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Abstract

5-Carboxy-2-pentenoyl-CoA is a pivotal intermediate in specialized metabolic pathways, primarily recognized for its role in the microbial biosynthesis of adipic acid, a commercially significant dicarboxylic acid. Its natural occurrence is transient and localized within specific metabolic contexts, making its detection and quantification challenging. This technical guide provides a comprehensive overview of the known natural occurrences of **5-Carboxy-2-pentenoyl-CoA**, its biosynthetic pathways, and detailed methodologies for its study. This document is intended to serve as a resource for researchers in metabolic engineering, synthetic biology, and drug development.

Introduction

5-Carboxy-2-pentenoyl-CoA is an acyl-CoA thioester that has garnered significant interest due to its position as a key intermediate in engineered and natural pathways for the production of valuable chemicals. While not a ubiquitous metabolite, its presence is crucial in the metabolic landscape of certain microorganisms, particularly in the context of dicarboxylic acid metabolism. Understanding its natural occurrence, the enzymes that synthesize and metabolize it, and the pathways it participates in is essential for harnessing these biological systems for industrial and pharmaceutical applications.



Natural Occurrence and Metabolic Roles

The primary known natural occurrence of **5-Carboxy-2-pentenoyl-CoA** is within the microbial metabolism of dicarboxylic acids. It is a central intermediate in the reverse β -oxidation pathway for the biosynthesis of adipic acid. This pathway has been engineered in microorganisms like Escherichia coli and is inspired by the reversal of the fatty acid degradation spiral.

Furthermore, **5-Carboxy-2-pentenoyl-CoA** is implicated as an intermediate in the catabolism of certain cyclic compounds, such as caprolactam, by soil bacteria like Pseudomonas jessenii. In these pathways, the ring structure is opened, and the resulting linear molecule is channeled into a β -oxidation-like pathway for degradation, where **5-Carboxy-2-pentenoyl-CoA** can be formed.

It is also listed as a metabolite in Pseudomonas aeruginosa and is associated with pathways such as caprolactam degradation, microbial metabolism in diverse environments, and phenylalanine metabolism[1].

Quantitative Data

To date, there is a notable lack of published quantitative data on the specific intracellular or extracellular concentrations of **5-Carboxy-2-pentenoyl-CoA** in any organism. This is likely due to its transient nature as a metabolic intermediate, existing at low steady-state concentrations within the cell. While studies have reported the titers of the end-product, adipic acid, the direct measurement of this specific CoA ester remains an area for future research.

Biosynthetic and Catabolic Pathways

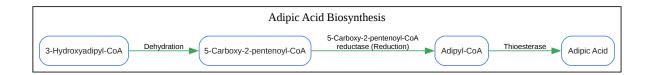
5-Carboxy-2-pentenoyl-CoA is positioned at the crossroads of anabolic and catabolic pathways involving C6 dicarboxylic acids.

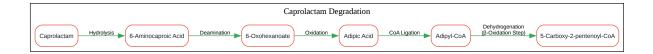
Adipic Acid Biosynthesis (Reverse β-Oxidation Pathway)

In the engineered biosynthesis of adipic acid, **5-Carboxy-2-pentenoyl-CoA** is formed from **3-**hydroxyadipyl-CoA and is subsequently reduced to adipyl-CoA. The key enzyme in this step is **5-carboxy-2-pentenoyl-CoA** reductase.

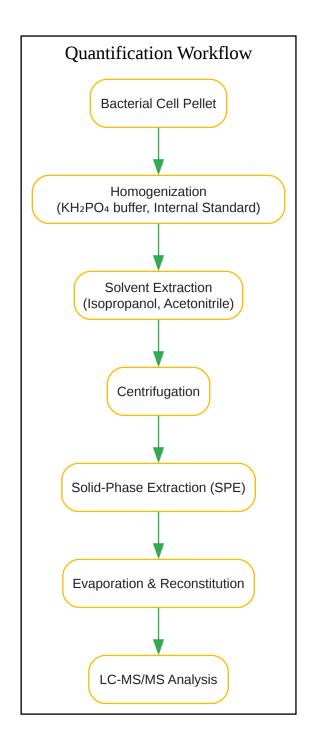


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References

- 1. P. aeruginosa Metabolome Database: 5-Carboxy-2-pentenoyl-CoA (PAMDB000949) [pseudomonas.umaryland.edu]
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